

Recommended solvent and storage conditions for Tambiciclib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tambiciclib*

Cat. No.: *B15588412*

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Application Notes and Protocols for Tambiciclib

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tambiciclib (formerly GFH009) is a highly potent and selective, orally active inhibitor of Cyclin-Dependent Kinase 9 (CDK9).[1] As a critical regulator of transcriptional elongation, CDK9 inhibition by **Tambiciclib** leads to the downregulation of key anti-apoptotic and pro-survival proteins, such as MCL1 and MYC, ultimately inducing apoptosis in cancer cells.[1] These application notes provide detailed information on the recommended solvent, storage conditions, and experimental protocols for the effective use of **Tambiciclib** in a research setting.

Chemical Information

Property	Value
Synonyms	GFH009, JSH-009, SLS009
CAS Number	2247481-08-7
Molecular Formula	C ₂₅ H ₃₅ ClN ₆ O ₂ S
Molecular Weight	535.1 g/mol

Recommended Solvent and Storage Conditions

Proper handling and storage of **Tambiciclib** are crucial for maintaining its stability and activity.

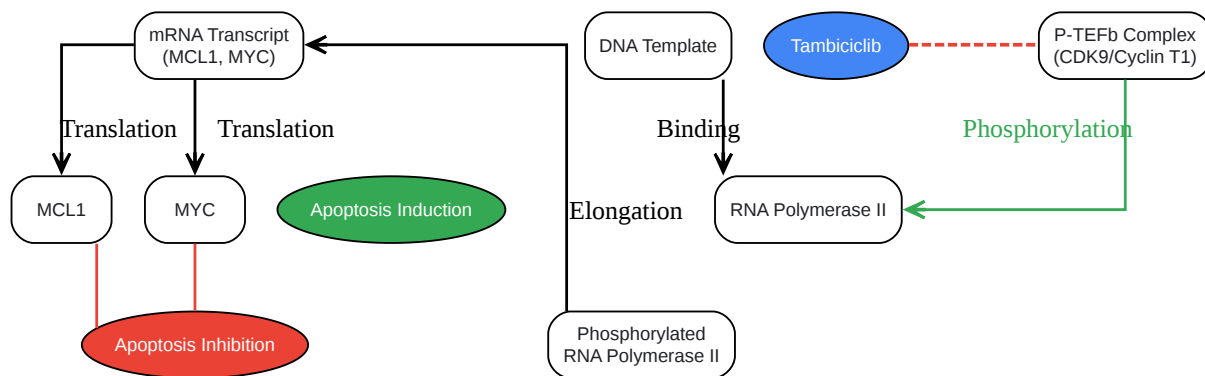
Parameter	Recommendation
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Stock Solution Storage	Store at -20°C for up to 1 month or at -80°C for up to 6 months.[1]
Handling	Protect from light.[1] Avoid repeated freeze-thaw cycles.

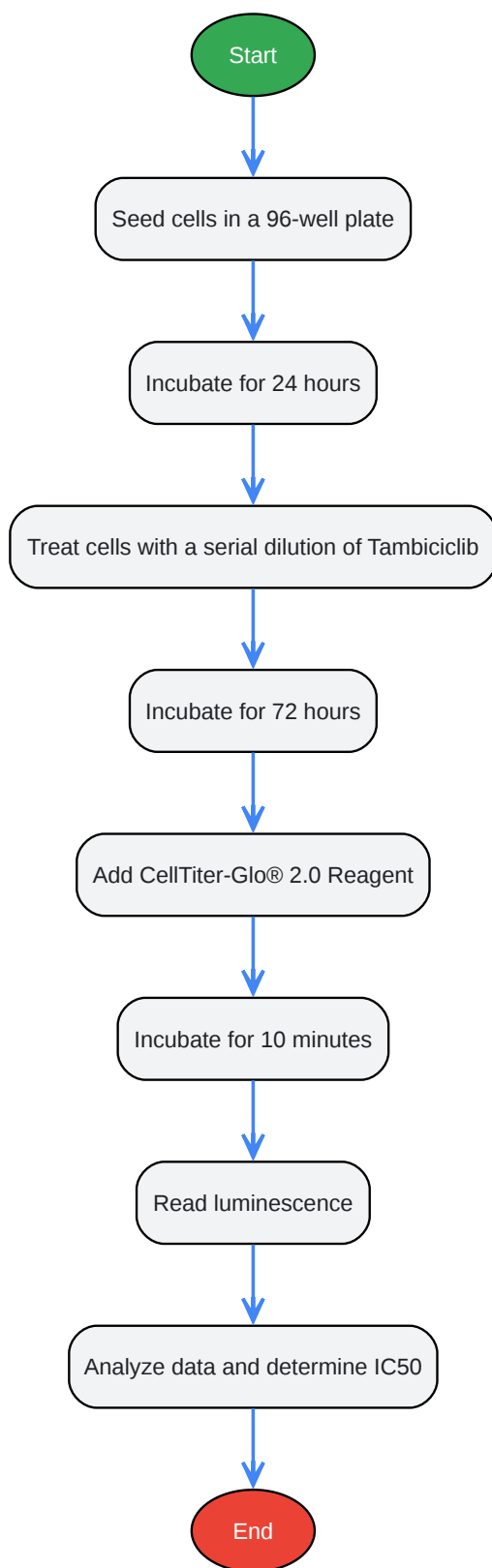
Protocol for Preparing a 10 mM Stock Solution:

- Ensure **Tambiciclib** powder is at room temperature before opening.
- To prepare a 10 mM stock solution, add 1.869 mL of DMSO to 1 mg of **Tambiciclib**.
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.
- Store aliquots as recommended in the table above.

Mechanism of Action and Signaling Pathway

Tambiciclib selectively inhibits CDK9, a key component of the positive transcription elongation factor b (P-TEFb). P-TEFb phosphorylates the C-terminal domain of RNA Polymerase II (RNAP II), which is essential for the transcriptional elongation of many genes, including those encoding for the anti-apoptotic protein MCL1 and the oncogenic transcription factor MYC. By inhibiting CDK9, **Tambiciclib** prevents RNAP II phosphorylation, leading to a rapid decrease in the mRNA and protein levels of MCL1 and MYC.[1] This deprivation of critical survival signals induces apoptosis in cancer cells, particularly those dependent on these short-lived proteins.[2]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The pharmacodynamic and mechanistic foundation for the antineoplastic effects of GFH009, a potent and highly selective CDK9 inhibitor for the treatment of hematologic malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Recommended solvent and storage conditions for Tambiciclib]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588412#recommended-solvent-and-storage-conditions-for-tambiciclib]

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